

# Application Notes and Protocols: 2-Propoxyethanol in Hydraulic and Brake Fluids

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## Compound of Interest

Compound Name: 2-Propoxyethanol

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These application notes provide a comprehensive overview of the use of **2-propoxyethanol**, a glycol ether, in the formulation of hydraulic and brake fluids. This document details its function, relevant properties, and standard experimental protocols for performance evaluation.

## Introduction to 2-Propoxyethanol in Fluid Formulations

**2-Propoxyethanol** (also known as ethylene glycol monopropyl ether) is an organic compound belonging to the glycol ether family.<sup>[1][2]</sup> Its chemical structure, featuring both an ether and an alcohol functional group, imparts desirable characteristics for its use as a solvent and viscosity modifier in hydraulic and brake fluid formulations.<sup>[3][4]</sup> Glycol-based fluids are the most common type of brake fluid, and glycol ethers are a key component in these formulations.<sup>[5][6]</sup>

The primary functions of **2-propoxyethanol** in these fluids include:

- **Solvency:** It effectively dissolves other components of the formulation, such as polyglycols, corrosion inhibitors, and antioxidants, ensuring a stable, single-phase fluid.
- **Viscosity Control:** It helps to maintain the required viscosity over a wide temperature range, which is crucial for the consistent and reliable operation of hydraulic and braking systems.

- **Lubricity:** It contributes to the overall lubricating properties of the fluid, protecting moving parts from wear.

## Physicochemical Properties of 2-Propoxyethanol

A summary of the key physical and chemical properties of **2-propoxyethanol** is presented in Table 1. This data is essential for formulators to predict its behavior in a blend and to ensure the final product meets performance specifications.

Property	Value
Chemical Formula	C5H12O2
Molecular Weight	104.15 g/mol
Appearance	Colorless liquid
Boiling Point	149 - 153 °C (300.2 - 307.4 °F)
Freezing Point	-70 °C (-94 °F)
Flash Point	57 °C (134.6 °F)
Density	0.910 - 0.913 g/cm <sup>3</sup> at 20-25 °C
Viscosity	~2.7 cP at 25 °C
Solubility in Water	Soluble

Sources:[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Performance in Hydraulic and Brake Fluid Formulations

The performance of a hydraulic or brake fluid is determined by several key parameters, including its boiling point, viscosity at various temperatures, corrosion resistance, and compatibility with elastomeric seals. While specific quantitative data showing the direct impact of varying concentrations of **2-propoxyethanol** is proprietary and not readily available in public literature, we can infer its role and importance from typical fluid specifications and the properties of related glycol ethers.

## Boiling Point

Brake fluids are classified by their dry and wet equilibrium reflux boiling points (ERBP). The dry ERBP is the boiling point of the fresh, uncontaminated fluid, while the wet ERBP is the boiling point after the fluid has absorbed a certain amount of moisture. High boiling points are critical to prevent vapor lock, a dangerous condition where the fluid boils and creates compressible vapor in the brake lines, leading to brake failure. Glycol ethers like **2-propoxyethanol** contribute to the high boiling point of these formulations.[3]

Table 2: Typical Boiling Point Requirements for Glycol-Based Brake Fluids

DOT Classification	Dry ERBP (°C min)	Wet ERBP (°C min)
DOT 3	205	140
DOT 4	230	155
DOT 5.1	260	180

Source:[5]

## Viscosity

The viscosity of a hydraulic or brake fluid must remain within a specific range across a wide spectrum of operating temperatures to ensure proper system function. Low viscosity at cold temperatures is necessary for good circulation and response, while sufficient viscosity at high temperatures is needed for lubrication and to prevent leakage. **2-Propoxyethanol**'s own viscosity and its solvency action on other components help to achieve the desired viscosity profile of the final formulation.

Table 3: Typical Viscosity Requirements for Brake Fluids

DOT Classification	Viscosity at -40°C (mm <sup>2</sup> /s max)	Viscosity at 100°C (mm <sup>2</sup> /s min)
DOT 3	1500	1.5
DOT 4	1800	1.5
DOT 5.1	900	1.5

Source:[5]

## Corrosion Protection

Hydraulic and brake systems are constructed from a variety of metals. The fluid must prevent corrosion of these components. While a base fluid of glycol ethers and polyglycols provides some inherent protection, a carefully selected package of corrosion inhibitors is always included in the final formulation. The solvency of **2-propoxyethanol** ensures that these inhibitors remain dissolved and effective throughout the fluid.

## Elastomer Compatibility

Brake and hydraulic systems contain various elastomeric (rubber) seals and hoses. The fluid must not cause these materials to swell, shrink, or degrade, as this could lead to leaks and system failure. Glycol ethers are generally compatible with the common elastomers used in these systems, such as Styrene-Butadiene Rubber (SBR) and Ethylene Propylene Diene Monomer (EPDM) rubber.

## Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of hydraulic and brake fluids formulated with **2-propoxyethanol**.

### Boiling Point Determination (ASTM D1120 / ISO 4925)

Objective: To determine the equilibrium reflux boiling point (ERBP) of the fluid.

Apparatus:

- 100-mL round-bottom flask with a short neck and a standard taper ground-glass joint.

- A vapor trap.
- A water-cooled condenser.
- A calibrated thermometer.
- A heating mantle.
- Boiling chips.

Procedure:

- Place 60 mL of the fluid sample into the 100-mL round-bottom flask.
- Add a few boiling chips to the flask.
- Connect the flask to the vapor trap and condenser.
- Insert the thermometer through the vapor trap so that the bulb is centered in the neck of the flask and the top of the bulb is level with the bottom of the side-arm of the vapor trap.
- Turn on the cooling water for the condenser.
- Apply heat to the flask with the heating mantle, adjusting the rate of heating so that the fluid begins to boil and reflux within  $10 \pm 2$  minutes.
- Allow the fluid to boil and reflux. The temperature will stabilize at the boiling point.
- Record the stable temperature as the ERBP.

For determining the wet ERBP, the fluid is first humidified by bubbling nitrogen saturated with water through it until the water content reaches a specified level (typically 3.7% by weight) before performing the boiling point test.

## Viscosity Measurement (ASTM D445 / ISO 4925)

Objective: To determine the kinematic viscosity of the fluid at specified temperatures (e.g., -40°C and 100°C).

**Apparatus:**

- Calibrated glass capillary viscometers (e.g., Ubbelohde type).
- A constant-temperature bath capable of maintaining the test temperature with high precision.
- A timer.

**Procedure:**

- Select a viscometer with a capillary size appropriate for the expected viscosity of the fluid.
- Charge the viscometer with the fluid sample.
- Place the viscometer in the constant-temperature bath and allow it to equilibrate for at least 30 minutes.
- Using suction, draw the fluid up through the capillary to a point above the upper timing mark.
- Release the suction and allow the fluid to flow back down the capillary under gravity.
- Start the timer as the meniscus of the fluid passes the upper timing mark and stop it as it passes the lower timing mark.
- Record the flow time.
- Repeat the measurement at least two more times and calculate the average flow time.
- Calculate the kinematic viscosity using the viscometer's calibration constant.

## Corrosion Test (ASTM D1384)

**Objective:** To evaluate the corrosive effects of the fluid on metals typically found in cooling and braking systems.

**Apparatus:**

- A 1-liter beaker.

- A condenser.
- An aerator tube.
- Metal test specimens (e.g., copper, solder, brass, steel, cast iron, and cast aluminum), bundled together.
- A constant-temperature bath.

Procedure:

- Prepare the metal test specimens by cleaning and weighing them.
- Assemble the bundle of test specimens.
- Place the specimen bundle in the beaker.
- Add 750 mL of the fluid sample to the beaker.
- Place the beaker in the constant-temperature bath and maintain the temperature at 88°C (190°F).
- Aerate the fluid with air at a rate of 100 mL/min for 336 hours (14 days).
- At the end of the test period, remove the specimen bundle, disassemble it, and clean the specimens.
- Weigh the specimens again and calculate the weight change.
- Visually inspect the specimens for pitting and other signs of corrosion.

## Elastomer Compatibility Test (ISO 13226)

Objective: To determine the effect of the fluid on standard elastomeric materials.

Apparatus:

- Standard elastomer test specimens (e.g., SBR and EPDM).

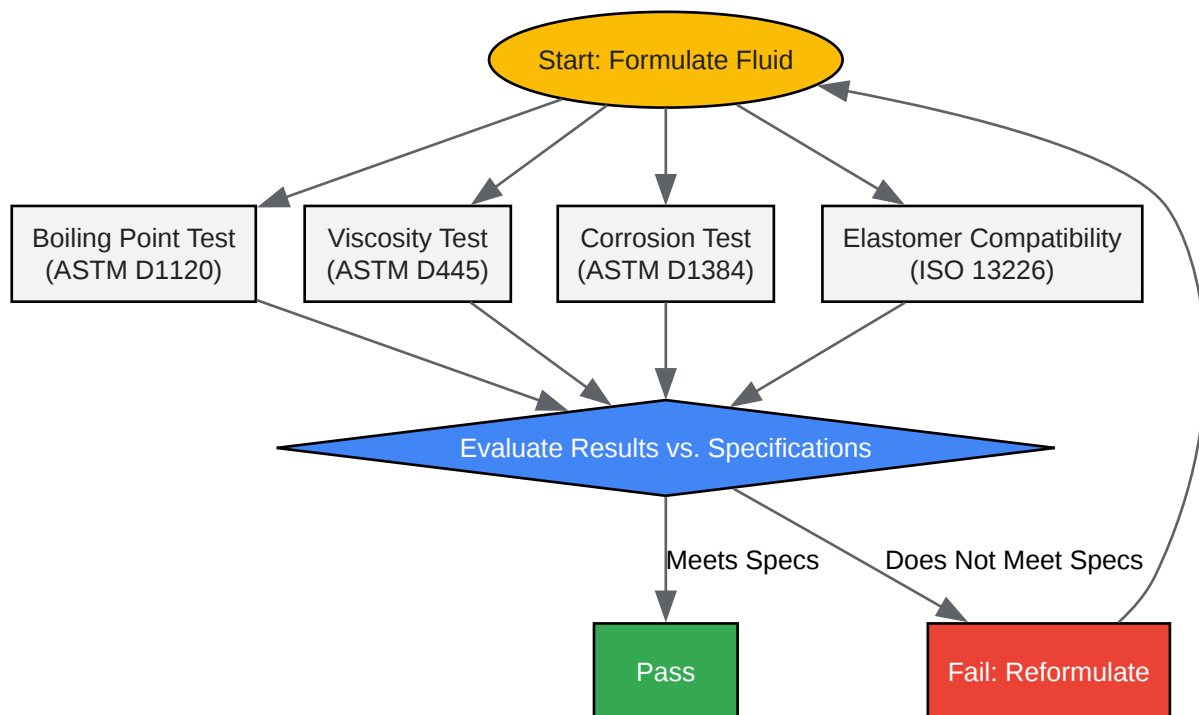
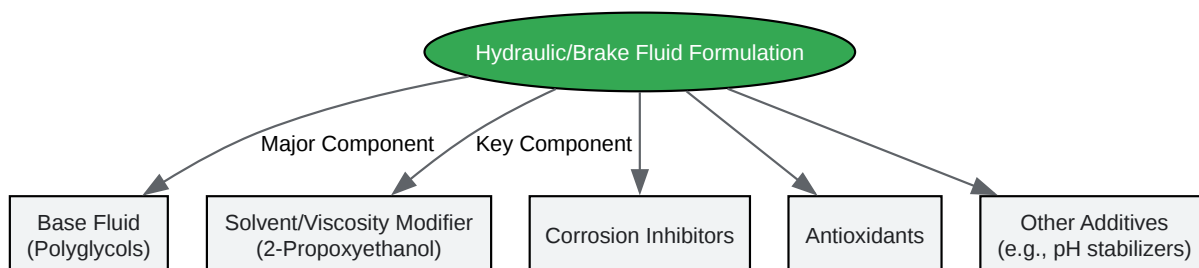
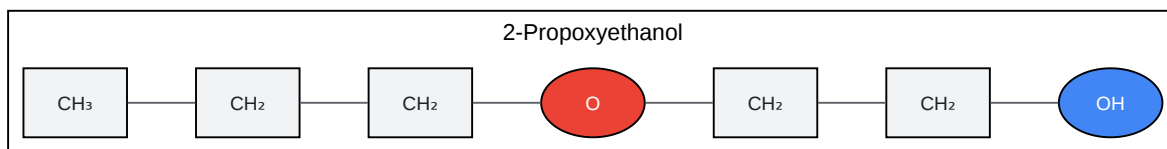
- Glass jars with tight-fitting lids.
- An oven capable of maintaining the test temperature.
- A durometer for measuring hardness.
- Calipers for measuring dimensions.
- An analytical balance for measuring mass.

#### Procedure:

- Measure the initial mass, volume, and hardness of the elastomer test specimens.
- Place the specimens in a glass jar and cover them with the fluid sample.
- Seal the jar and place it in an oven at a specified temperature (e.g., 70°C or 120°C) for a specified duration (e.g., 70 hours).
- After the immersion period, remove the specimens from the fluid, cool them, and gently blot them dry.
- Measure the final mass, volume, and hardness of the specimens.
- Calculate the percentage change in mass, volume, and the change in hardness.
- Visually inspect the specimens for any signs of degradation, such as cracking, stickiness, or brittleness.

## Visualizations





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